

sulfaguanidine HPLC method validation parameters

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulfaguanidine

CAS No.: 57-67-0

Cat. No.: S544114

Get Quote

Method Validation Parameters for Sulfaguanidine

The table below summarizes key validation parameters for **sulfaguanidine** analysis using HPLC-FLD in different matrices.

Sample Matrix	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	Repeatability (% RSD)	Reproducibility (% RSD)	Detection Method	Source
Animal Feeds [1] [2]	79.5	89.9	79.3 - 114.0	2.7 - 9.1	5.9 - 14.9	HPLC-FLD (Pre-column derivatization)	
Organic Fertilizers [3] [4]	13.53 - 23.30	26.02 - 40.38	77.00 - 121.16	4.36 - 17.34	7.94 - 18.55	HPLC-FLD (Pre-column derivatization)	
Honey [5] [6]	1 - 2 (ng/g)	2 - 5 (ng/g)	Data not specified in results	Data not specified in results	Data not specified in results	HPLC-FLD (Post-column derivatization)	

Detailed Experimental Protocols

Here are the specific experimental conditions for the methods summarized above:

- **For Animal Feeds [1] [2]**

- **Extraction:** Used a mixture of **ethyl acetate, methanol, and acetonitrile (50:25:25, v/v/v)**.
- **Clean-up:** Employed solid-phase extraction (SPE) with **Strata-SCX cartridges**. Sulfonamides were eluted using **2% ammonium solution in acetonitrile**.
- **Derivatization:** Pre-column derivatization with **0.2% fluorescamine in acetone** for **15 minutes** in the dark.
- **Chromatography:** A **Zorbax Eclipse XDB C18 column** with a gradient mobile phase of **acetic acid, methanol, and acetonitrile**.

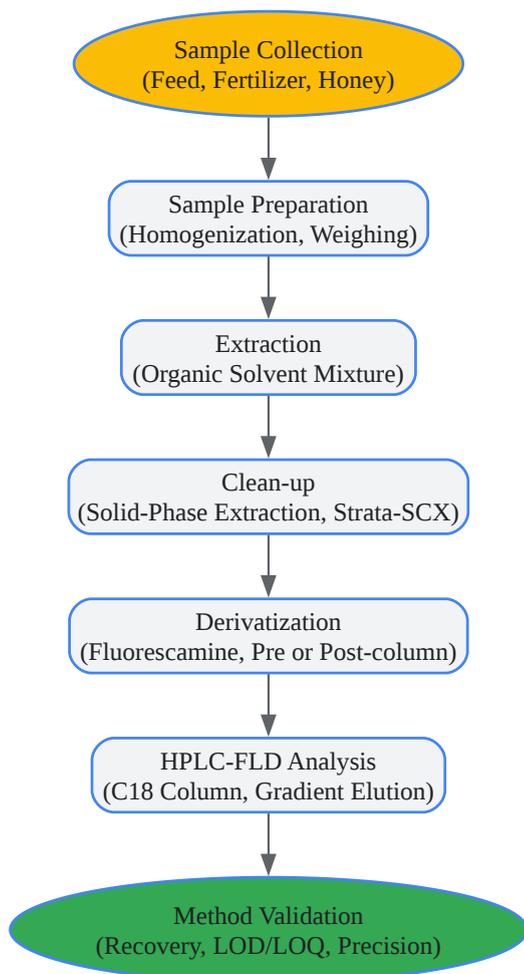
- **For Organic Fertilizers (Poultry/Pig Feces, Slurry) [3] [4]**

- **Extraction:** Also used a mixture of **ethyl acetate, acetonitrile, methanol (50/25/25, v/v/v)**.
- **Clean-up:** Utilized SPE on **Strata-SCX cartridges**.
- **Derivatization:** Pre-column derivatization by resuspending residues in **0.2% fluorescamine in acetone and 0.1 M sodium acetate (pH=3.5)** for **15 minutes** in the dark at room temperature.

- **For Honey [5] [6]**

- **Sample Prep:** Included **acidic hydrolysis**, followed by **liquid-liquid extraction** and SPE on a **strong cation exchanger**.
- **Derivatization:** **Post-column derivatization with fluorescamine**.
- **Linearity:** The method demonstrated a linear range from the LOQ up to **100 ng/g** with an average coefficient of determination ($R^2 > 0.997$).

The following workflow diagram generalizes the main steps for the HPLC-FLD analysis of **sulfaguanidine**:



Key Validation Parameters

Recovery: 77-121%

LOD: 1 µg/kg - 79.5 µg/kg

LOQ: 2 µg/kg - 90 µg/kg

Precision (Repeatability): 2.7-17.3% RSD

[Click to download full resolution via product page](#)

Important Considerations for Your Comparison Guide

- **Detection Technique:** The data shows that **fluorescence detection with derivatization** is a common and sensitive approach for **sulfaguanidine**. Your guide should compare this with other common detectors like UV/DAD or MS, noting that FLD offers high sensitivity for this compound but requires an extra derivatization step [1] [7].
- **Matrix Effects are Crucial:** The validation parameters differ significantly based on the sample matrix. The complexity of feeds and fertilizers results in higher LOD/LOQ values compared to a simpler matrix like honey. Any method you develop or compare must be validated for your specific sample type [3] [1].
- **Reference Standards:** For validation, using certified reference materials like the **VETRANAL analytical standard** is essential for accurate quantification and method credibility [8].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Determination of Sulfonamides in Feeds by High ... [pmc.ncbi.nlm.nih.gov]
2. (PDF) Determination of Sulfonamides in Feeds by High - Performance ... [academia.edu]
3. HPLC-FLD-Based Method for the Detection of ... [pmc.ncbi.nlm.nih.gov]
4. HPLC-FLD-Based Method for the Detection of ... [mdpi.com]
5. Quantitative analysis of twelve sulfonamides in honey after ... [pubmed.ncbi.nlm.nih.gov]
6. Quantitative analysis of twelve sulfonamides in honey after ... [scholars.duke.edu]
7. Rapid high-performance liquid chromatographic ... [sciencedirect.com]
8. VETRANAL , analytical standard 57-67-0 Sulfaguanidine [sigmaaldrich.com]

To cite this document: Smolecule. [sulfaguanidine HPLC method validation parameters]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544114#sulfaguanidine-hplc-method-validation-parameters>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com